

Application Notes and Protocols: Labeling Thiol-Modified Oligonucleotides with 6-TAMRA Maleimide

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Compound of Interest

Compound Name: 6-TAMRA Maleimide

Cat. No.: B12371470

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Introduction

This document provides a detailed protocol for the covalent labeling of thiol-modified oligonucleotides with 6-TAMRA (6-carboxytetramethylrhodamine) Maleimide. This procedure is essential for researchers requiring fluorescently tagged oligonucleotides for various applications, including fluorescence resonance energy transfer (FRET) studies, real-time PCR probes, and in vivo imaging. The maleimide group of 6-TAMRA reacts specifically with the thiol group on the modified oligonucleotide to form a stable thioether bond, ensuring a permanent label.

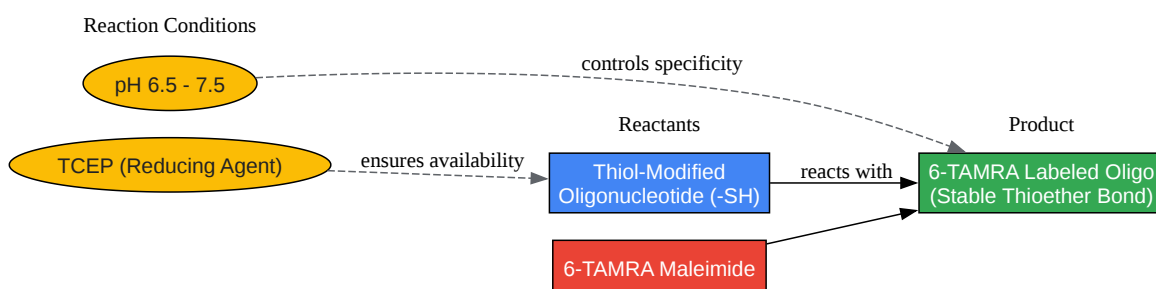
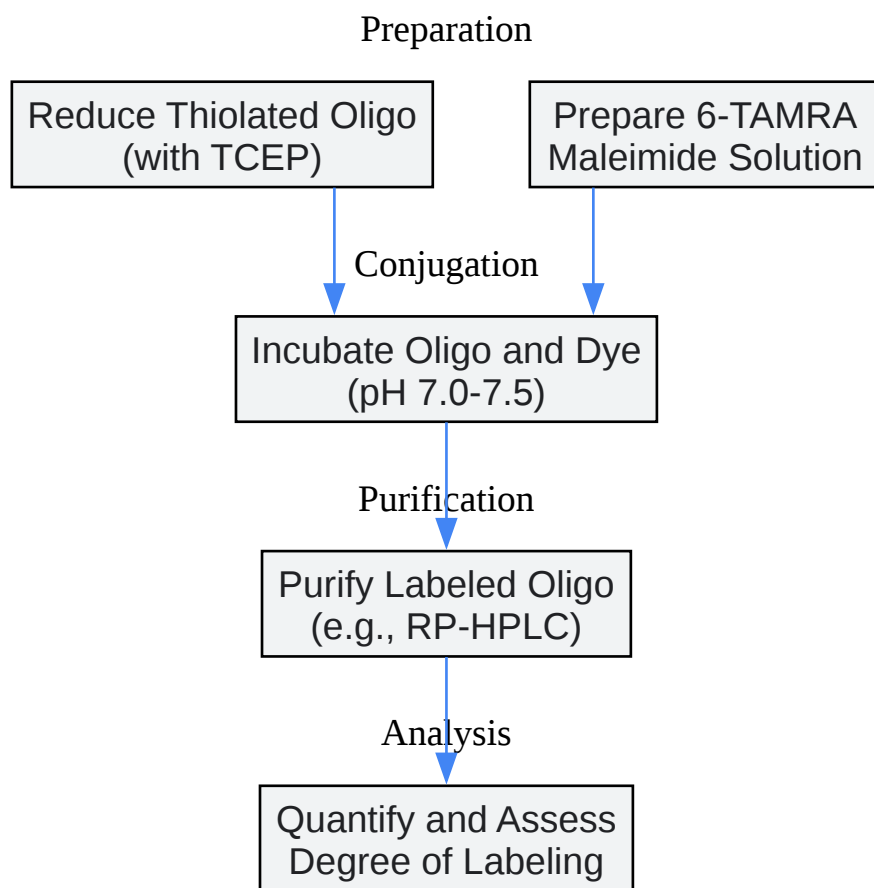
Quantitative Data Summary

The following table summarizes the key quantitative parameters for 6-TAMRA and the labeling reaction.

Parameter	Value	Reference
6-TAMRA Properties		
Absorption Maximum (λ_{max})	543 - 546 nm	[1][2]
Emission Maximum (λ_{em})	571 - 576 nm	[1][2]
Extinction Coefficient (ϵ) at λ_{max}	92,000 - 95,000 M ⁻¹ cm ⁻¹	[1]
Reaction Conditions		
Recommended pH Range	6.5 - 7.5	
Molar Excess of 6-TAMRA Maleimide to Oligonucleotide	10 - 20 fold	
Reaction Temperature	Room Temperature (20-25°C) or 4°C	
Reaction Time	2 hours to overnight	

Experimental Workflow

The overall workflow for labeling thiol-modified oligonucleotides with **6-TAMRA Maleimide** involves several key steps, from preparation of the oligonucleotide to purification and quantification of the final conjugate.



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References

- 1. 6-TAMRA, Carboxytetramethylrhodamine Oligonucleotide Labeling [biosyn.com]
- 2. TAMRA-dT, Carboxytetramethylrhodamine-dT Oligonucleotide Labeling [biosyn.com]
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